

An In-depth Technical Guide to Ilexhainanoside D: Physicochemical Properties and Biological Activities

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Compound of Interest

Compound Name: *Ilexhainanoside D*

Cat. No.: *B2384743*

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Abstract

Ilexhainanoside D, a triterpenoid saponin isolated from the leaves of *Ilex hainanensis* Merr., has emerged as a compound of significant interest in the scientific community. Possessing a complex molecular architecture, it has demonstrated promising anti-inflammatory and hepatoprotective activities. This technical guide provides a comprehensive overview of the physical and chemical properties of **Ilexhainanoside D**, alongside detailed experimental protocols for its isolation and analysis. Furthermore, it delves into its biological activities, elucidating the signaling pathways it modulates, to support further research and drug development endeavors.

Physicochemical Properties

Ilexhainanoside D is a white amorphous powder, and its fundamental physicochemical properties have been characterized through various analytical techniques.

General Properties

A summary of the key physical and chemical identifiers for **Ilexhainanoside D** is presented in Table 1.

Property	Value	Reference
Molecular Formula	C ₃₆ H ₅₆ O ₁₁	[1]
Molecular Weight	664.83 g/mol	
CAS Number	1137648-52-2	
Physical State	Amorphous Powder	[1]
Purity (HPLC)	>98%	
Source	Ilex hainanensis Merr. (leaves)	

Spectroscopic Data

The structural elucidation of **Ilexhainanoside D** was achieved through extensive spectroscopic analysis, primarily Nuclear Magnetic Resonance (NMR) spectroscopy. The detailed ¹H and ¹³C NMR data are crucial for its identification and characterization.

Table 2: ¹H NMR (CD₃OD, 400 MHz) and ¹³C NMR (CD₃OD, 100 MHz) Data for **Ilexhainanoside D**

Position	δC (ppm)	δH (ppm, mult., J in Hz)
Aglycone		
1	39.8	0.95 (m), 1.65 (m)
2	27.5	1.68 (m), 1.95 (m)
3	91.0	3.25 (dd, 11.5, 4.5)
4	39.9	
5	56.8	0.78 (d, 11.0)
6	19.4	1.50 (m), 1.62 (m)
7	34.0	1.40 (m), 1.55 (m)
8	40.8	
9	48.0	1.58 (m)
10	38.0	
11	24.5	1.90 (m), 1.95 (m)
12	126.5	5.40 (t, 3.5)
13	139.5	
14	43.0	
15	29.0	1.55 (m), 2.10 (m)
16	26.5	1.80 (m), 2.05 (m)
17	49.5	
18	42.5	2.95 (dd, 13.5, 4.0)
19	73.0	3.75 (d, 10.0)
20	42.8	
21	31.5	1.35 (m), 1.60 (m)
22	36.0	1.65 (m), 1.85 (m)

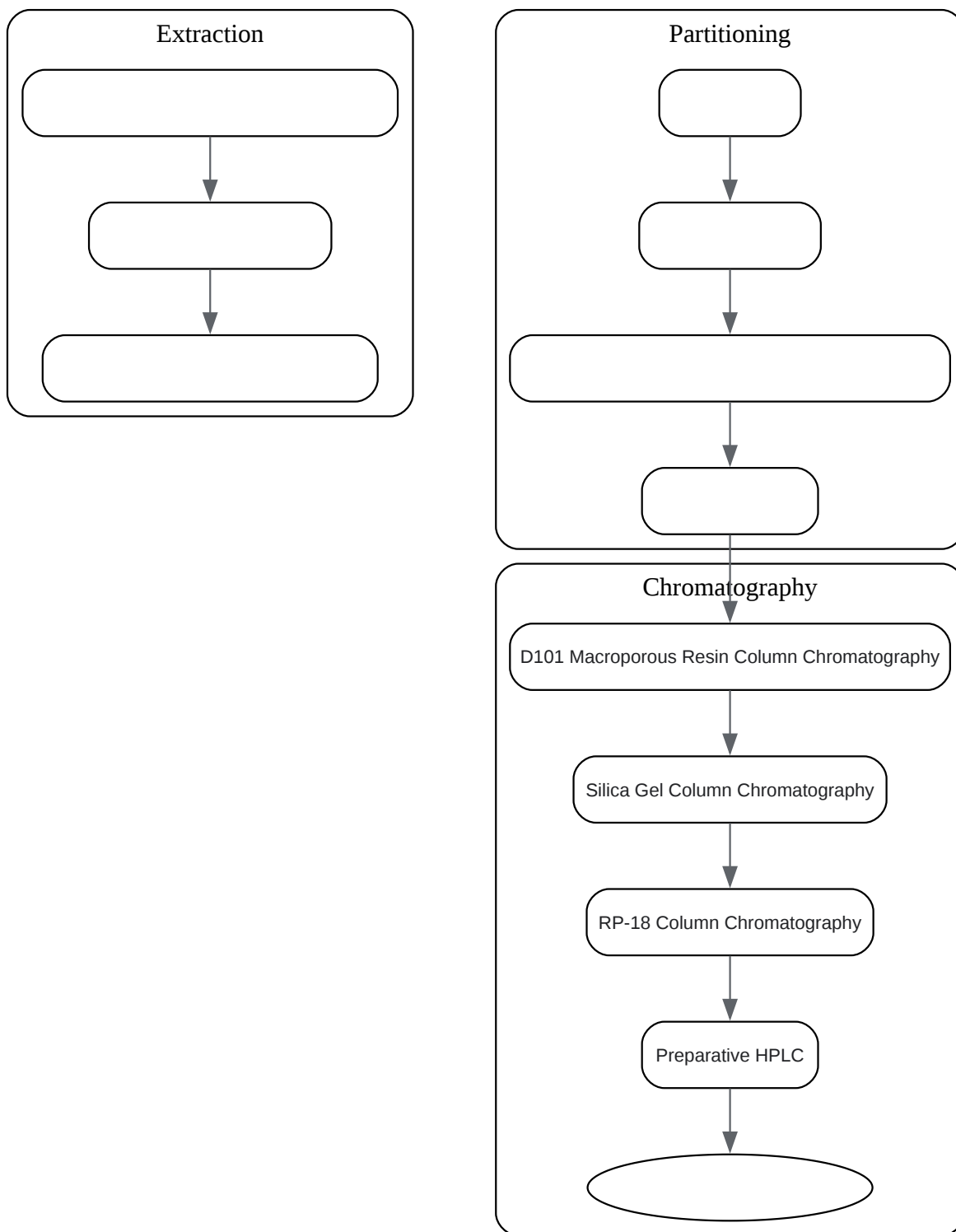
23	29.0	1.15 (s)
24	178.5	
25	17.0	0.85 (s)
26	18.0	0.90 (s)
27	27.0	1.25 (s)
28	178.0	
29	33.5	1.00 (s)
30	24.0	0.98 (s)
Glucosyl Moiety		
1'	106.0	4.50 (d, 7.5)
2'	75.5	3.30 (m)
3'	78.5	3.40 (m)
4'	71.5	3.35 (m)
5'	78.0	3.45 (m)
6'	62.5	3.70 (m), 3.85 (m)

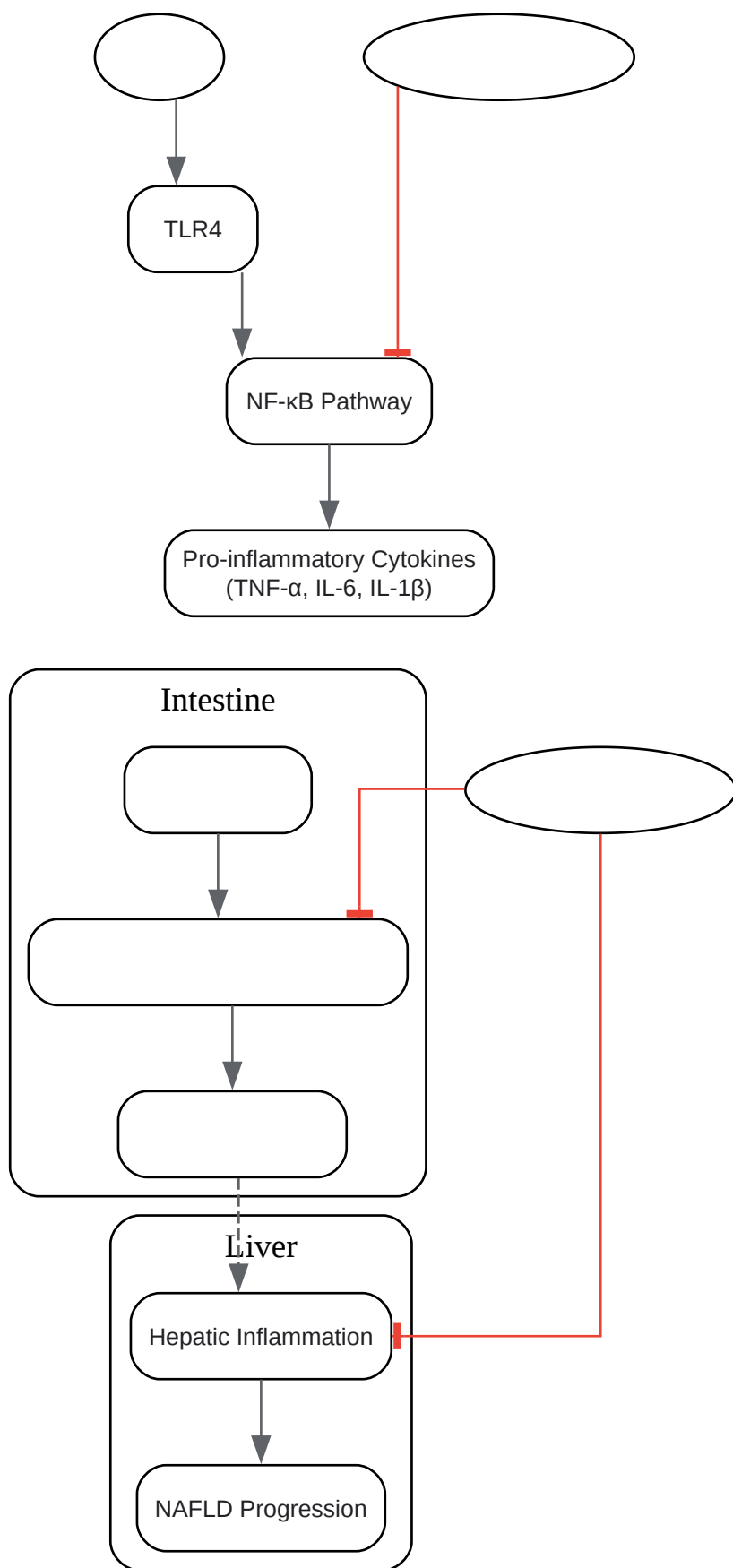
Data extracted from Liu et al., Magn Reson Chem, 2009.

Experimental Protocols

Isolation and Purification of Ilexhainanoside D

The following protocol outlines the general steps for the extraction and isolation of **Ilexhainanoside D** from the leaves of *Ilex hainanensis*.





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References

- 1. medchemexpress.com [medchemexpress.com]
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